

In-depth Technical Guide: 7-Methoxy-5-chloro-benzofuran-3-one Analogs

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Compound of Interest

Compound Name: 5-Chloro-7-methoxy-2,3-dihydro-1-benzofuran-3-one

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A Comprehensive Literature Review for Researchers, Scientists, and Drug Development Professionals

Introduction: The Benzofuran-3-one Scaffold in Medicinal Chemistry

The benzofuran ring system is a prominent heterocyclic scaffold found in a multitude of natural products and synthetic compounds with a wide array of biological activities.^{[1][2]} Its derivatives have garnered significant attention from medicinal chemists due to their potential as therapeutic agents in various disease areas, including cancer, infectious diseases, and inflammatory disorders.^{[3][4][5]} The benzofuran-3-one core, in particular, serves as a versatile template for the design and synthesis of novel bioactive molecules. The introduction of various substituents onto this core structure allows for the fine-tuning of its physicochemical properties and biological targets. This guide focuses on a specific subclass: 7-methoxy-5-chloro-benzofuran-3-one analogs, exploring their synthesis, biological activities, and structure-activity relationships (SAR). The presence of a methoxy group at the 7-position and a chloro group at the 5-position is anticipated to significantly influence the molecule's electronic and lipophilic character, thereby impacting its interaction with biological targets.

Synthetic Strategies for Benzofuran-3-one Analogs

The synthesis of the benzofuran-3-one scaffold can be achieved through several established routes. A common and classical approach involves the intramolecular cyclization of α -phenoxy carbonyl compounds.[6] This method, however, can present challenges in controlling regioselectivity, especially when both ortho positions on the phenyl ring are unsubstituted.[6]

More contemporary methods offer greater control and versatility. One such strategy involves the reaction of 3-hydroxy-2-pyrones with nitroalkenes bearing ester groups, which allows for the regioselective preparation of benzofuranones with diverse substitution patterns.[6] Another efficient approach is a DMAP-mediated tandem cyclization reaction involving ortho-hydroxy α -aminosulfones.[7]

While a specific, detailed protocol for the synthesis of 7-methoxy-5-chloro-benzofuran-3-one is not readily available in the surveyed literature, a general procedure for the synthesis of related benzofuran-2-carboxylic acid esters provides a plausible starting point. This method involves the reaction of a substituted 2-hydroxybenzaldehyde with an ethyl haloacetate in the presence of a base like potassium carbonate in a solvent such as DMF.[8] For the synthesis of the target compound, 2-hydroxy-3-methoxy-5-chlorobenzaldehyde would be the logical starting material.

General Experimental Protocol: Synthesis of Substituted Benzofuran-2-Carboxylic Acid Ethyl Esters

This protocol is adapted from a general procedure for the synthesis of benzofuran-2-carboxylic acid ethyl esters and can be considered a starting point for the synthesis of precursors to 7-methoxy-5-chloro-benzofuran-3-one analogs.[8]

Materials:

- Substituted 2-hydroxybenzaldehyde (e.g., 2-hydroxy-3-methoxy-5-chlorobenzaldehyde) (0.05 mol)
- Ethyl chloroacetate (0.05 mol)
- Anhydrous potassium carbonate (0.075 mol)
- Dry Dimethylformamide (DMF) (70 mL)

- Methanol for crystallization

Procedure:

- A mixture of the substituted 2-hydroxybenzaldehyde, ethyl chloroacetate, and anhydrous potassium carbonate in dry DMF is heated at 92–94 °C with stirring for 4 hours.
- The reaction mixture is then poured into ice water.
- The resulting precipitate is filtered off, washed with water, and air-dried.
- The crude ester is then recrystallized from methanol to yield the purified product.

Biological Activities of 7-Methoxy-5-chloro-benzofuran-3-one Analogs

While specific biological data for 7-methoxy-5-chloro-benzofuran-3-one itself is limited in the public domain, the broader class of benzofuran derivatives, including those with halogen and methoxy substitutions, has demonstrated significant potential in several therapeutic areas.

Anticancer Activity

Benzofuran derivatives are a well-established class of compounds with promising anticancer properties.^{[1][3]} Their mechanisms of action are diverse and include the inhibition of tubulin polymerization, induction of apoptosis, and targeting of key signaling pathways involved in cancer progression.^[9]

The presence of halogen and methoxy groups on the benzofuran scaffold has been shown to be a critical determinant of cytotoxic activity.^[1] Halogen substitution, particularly with chlorine or bromine, can enhance the lipophilicity and cell permeability of the compounds, potentially leading to increased anticancer potency.^[10] The position of the halogen atom is also crucial, with para-substitution on a phenyl ring attached to the benzofuran core often associated with maximal activity.^[1]

Methoxy groups also play a significant role in modulating the anticancer activity of benzofuran derivatives. For instance, a 3-methylbenzofuran derivative with a para-methoxy group on a terminal phenyl ring exhibited high antiproliferative activity against the A549 lung cancer cell

line, with an IC50 value comparable to the standard drug staurosporine.[9] Another study highlighted a 3-(morpholinomethyl)benzofuran derivative bearing a 3-methoxy group on the phenyl ring as a potent inhibitor of the NCI-H23 lung cancer cell line.[9]

While specific IC50 values for 7-methoxy-5-chloro-benzofuran-3-one are not available, the data for related compounds suggest that this substitution pattern is a promising avenue for the development of novel anticancer agents. The table below summarizes the cytotoxic activity of some relevant benzofuran derivatives.

Compound Description	Cancer Cell Line	IC50 (μM)	Reference
3-methylbenzofuran derivative with a para-methoxy group	A549 (Lung)	1.48	[9]
3-(morpholinomethyl)benzofuran derivative with a 3-methoxy group	NCI-H23 (Lung)	1.50	[9]
Benzene-sulfonamide-based benzofuran with a para-chloro group	HCT116 (Colon)	Not specified, but active	[1]
Combretastatin A-4 analogue with a benzofuran core	Not specified	0.43	[1]

Antimicrobial Activity

Benzofuran derivatives have also emerged as a promising class of antimicrobial agents, with activity against a range of bacteria and fungi.[5][11] The incorporation of halogen atoms into the benzofuran structure has been shown to be a viable strategy for enhancing antimicrobial potency.[12]

One study reported the synthesis of a series of 1-(5-chloro-1-benzofuran-2-yl)ethanone-substituted chalcones that demonstrated significant antimicrobial activity against various bacterial strains.[12] Another study described the synthesis of 7-chlorobenzofuran-3-yl hydrazine derivatives and their evaluation as antibacterial agents.[13]

While specific Minimum Inhibitory Concentration (MIC) values for 7-methoxy-5-chloro-benzofuran-3-one are not available, the existing literature on related compounds suggests that this scaffold is a promising starting point for the development of new antimicrobial drugs.

Structure-Activity Relationship (SAR) Analysis

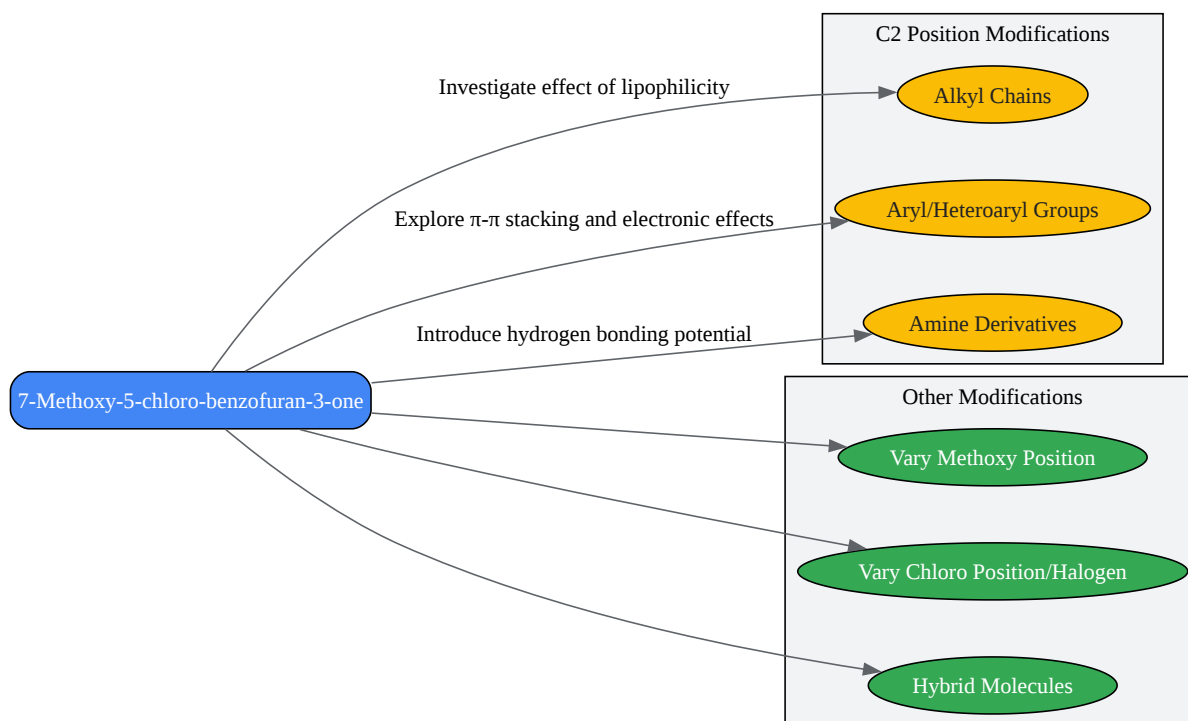
The biological activity of benzofuran derivatives is highly dependent on the nature and position of the substituents on the heterocyclic core. A comprehensive analysis of the structure-activity relationships (SAR) is crucial for the rational design of more potent and selective analogs.

Key SAR Insights for Benzofuran Derivatives:

- **Substitution at C2 and C3:** The C2 and C3 positions of the benzofuran ring are common sites for modification. The introduction of aryl groups, often through a methanone linker at C3, has been shown to be a successful strategy for developing potent antimicrobial agents.[5] Ester or heterocyclic ring substitutions at the C-2 position have been found to be crucial for the cytotoxic activity of some benzofuran derivatives.[1]
- **Halogenation:** The introduction of halogen atoms, particularly chlorine and bromine, is a frequently employed strategy to enhance the biological activity of benzofuran derivatives. The position of the halogen is critical, with para-substitution on appended phenyl rings often leading to increased potency.[1]
- **Methoxy Groups:** Methoxy substituents can significantly influence the electronic properties and hydrogen-bonding capabilities of the molecule, thereby modulating its interaction with biological targets. The position of the methoxy group is a key determinant of its effect on activity.[9]
- **Hybrid Molecules:** The combination of the benzofuran scaffold with other bioactive pharmacophores, such as chalcones, sulfonamides, and other heterocyclic rings, has proven to be a fruitful approach for the development of novel compounds with enhanced potency and unique mechanisms of action.[1]

Proposed SAR Exploration for 7-Methoxy-5-chloro-benzofuran-3-one Analogs:

Based on the available literature, a logical next step in the exploration of this chemical space would be the synthesis and evaluation of a library of analogs with systematic modifications at key positions.



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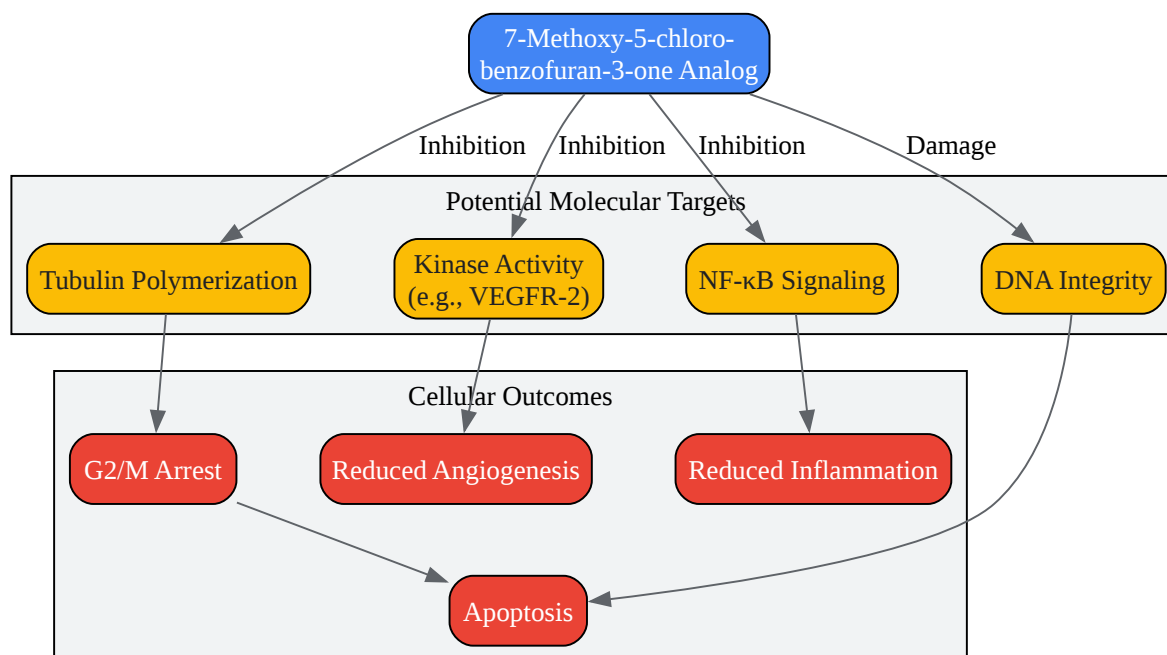
Caption: Proposed SAR exploration for 7-methoxy-5-chloro-benzofuran-3-one analogs.

Potential Mechanisms of Action

The diverse biological activities of benzofuran derivatives are a reflection of their ability to interact with a wide range of molecular targets. Elucidating the precise mechanism of action is a critical step in the drug development process.

Potential Molecular Targets for Anticancer Activity:

- **Tubulin:** Several benzofuran derivatives have been shown to inhibit tubulin polymerization, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis.[\[9\]](#)
- **Kinases:** Various kinases involved in cancer cell proliferation and survival, such as VEGFR-2, are potential targets for benzofuran-based inhibitors.[\[4\]](#)
- **NF-κB Pathway:** Some benzofuran derivatives have demonstrated the ability to inhibit the NF-κB signaling pathway, which plays a crucial role in inflammation and cancer.[\[2\]](#)
- **DNA Intercalation/Damage:** Certain isobenzofuranones have been shown to cause DNA damage, leading to apoptosis or necrosis in cancer cells.[\[14\]](#)



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Caption: Potential mechanisms of anticancer activity for benzofuran-3-one analogs.

Future Perspectives and Conclusion

The 7-methoxy-5-chloro-benzofuran-3-one scaffold represents a promising starting point for the development of novel therapeutic agents. The existing literature on related benzofuran derivatives strongly suggests that this particular substitution pattern is likely to confer potent anticancer and/or antimicrobial activities.

To fully realize the potential of this compound class, further research is warranted in the following areas:

- Development of a robust and scalable synthetic route to 7-methoxy-5-chloro-benzofuran-3-one and a diverse library of its analogs.

- Comprehensive biological evaluation of these analogs against a wide range of cancer cell lines and microbial strains to identify lead compounds with high potency and selectivity.
- In-depth mechanistic studies to elucidate the precise molecular targets and signaling pathways modulated by the most promising analogs.
- Systematic SAR studies to guide the optimization of lead compounds for improved efficacy, selectivity, and pharmacokinetic properties.

In conclusion, while specific data on 7-methoxy-5-chloro-benzofuran-3-one analogs is currently limited, the wealth of information available for the broader class of benzofuran derivatives provides a strong rationale for their further investigation. This in-depth technical guide serves as a foundation for researchers, scientists, and drug development professionals to embark on the exploration of this promising area of medicinal chemistry.

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